

Application Notes and Protocols for SAR407899 in Cell Culture Assays

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Compound of Interest

Compound Name: SAR407899

Cat. No.: B1681456

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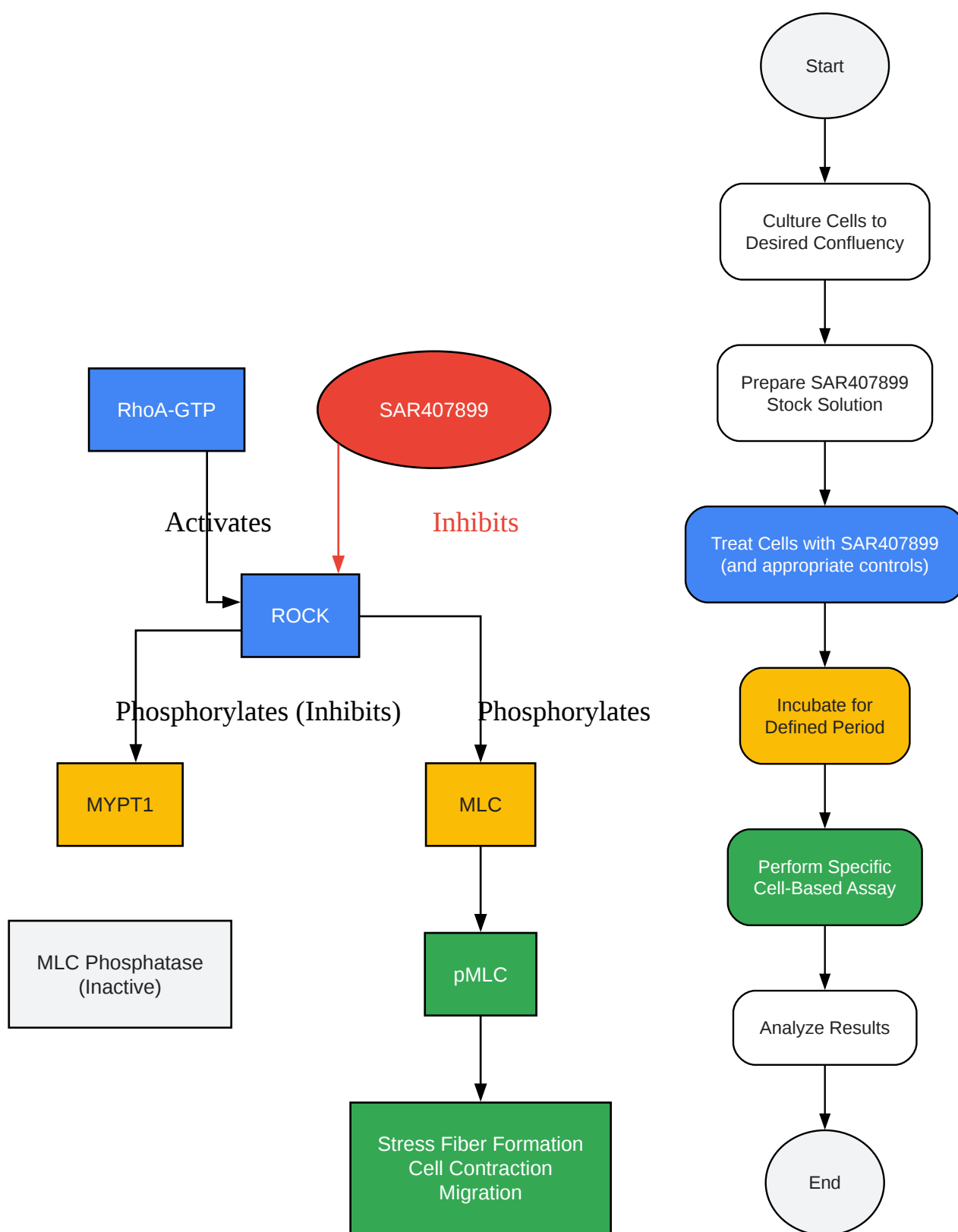
For Researchers, Scientists, and Drug Development Professionals

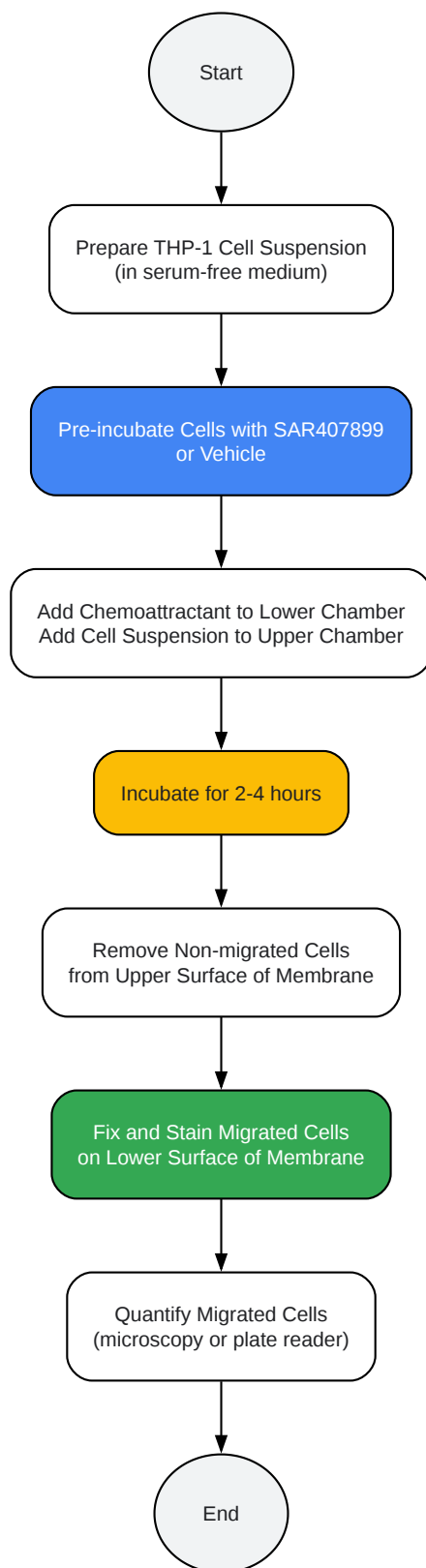
Introduction

SAR407899 is a potent and selective, ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK).[1][2] With high affinity for both ROCK1 and ROCK2 isoforms, **SAR407899** serves as a valuable tool for investigating the diverse cellular processes regulated by the Rho/ROCK signaling pathway. This pathway is a critical regulator of the actin cytoskeleton and is centrally involved in cell adhesion, migration, proliferation, and smooth muscle contraction.[1] These application notes provide detailed protocols for utilizing **SAR407899** in various cell-based assays to probe its effects on cell proliferation, stress fiber formation, chemotaxis, and myosin light chain phosphorylation.

Mechanism of Action

SAR407899 acts as an ATP-competitive inhibitor of ROCK1 and ROCK2.[1] The RhoA GTPase, upon activation by upstream signals, binds to and activates ROCK. Activated ROCK, in turn, phosphorylates multiple downstream substrates, including Myosin Phosphatase Target Subunit 1 (MYPT1) and Myosin Light Chain (MLC). Phosphorylation of MYPT1 inhibits myosin phosphatase activity, leading to a net increase in phosphorylated MLC. Phosphorylated MLC promotes the assembly of actin filaments into contractile stress fibers and focal adhesions, driving cellular tension and motility. By inhibiting ROCK, **SAR407899** prevents these phosphorylation events, leading to stress fiber disassembly, reduced cell contractility, and inhibition of cell migration and proliferation.[1][3]





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References

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